

Synthesis Route for O-(3-quinolyl)methylhydroxylamine: An In-depth Technical Guide

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Compound of Interest

Compound Name: O-(3-quinolyl)methylhydroxylamine

Cat. No.: B8511253

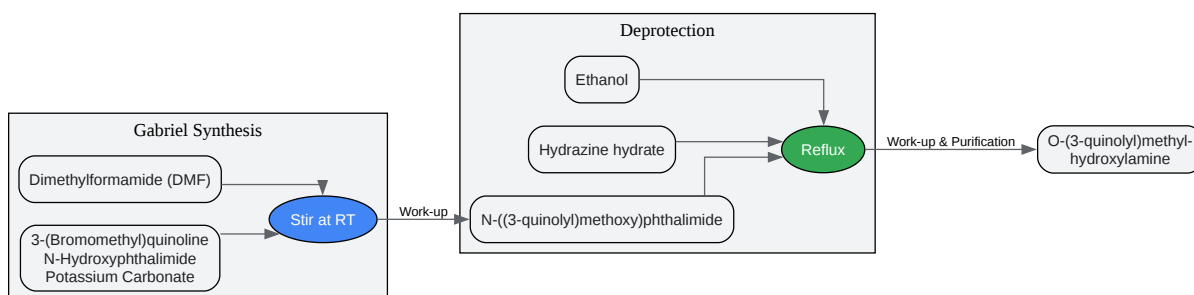
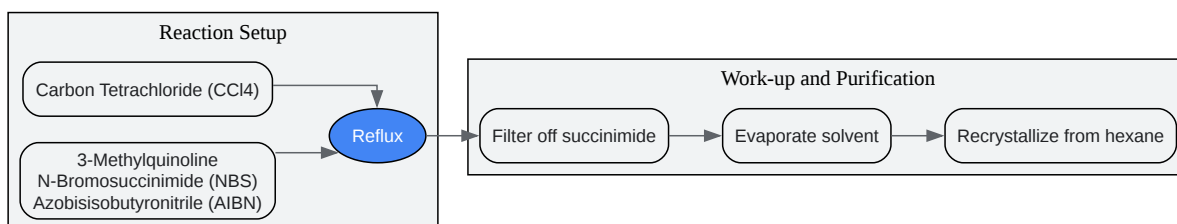
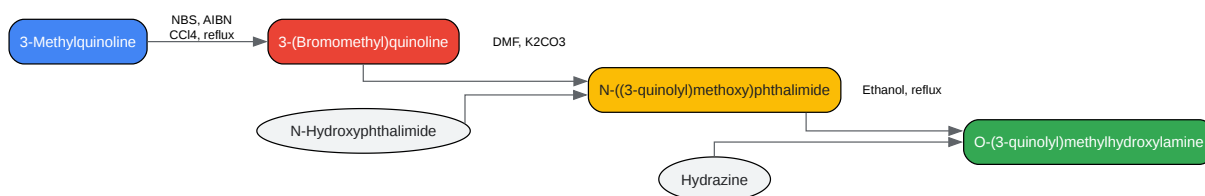
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For Researchers, Scientists, and Drug Development Professionals

This technical guide outlines a comprehensive, two-step synthesis route for the preparation of **O-(3-quinolyl)methylhydroxylamine**, a valuable building block in medicinal chemistry and drug discovery. The synthesis involves the preparation of a key intermediate, 3-(bromomethyl)quinoline, followed by a Gabriel-type synthesis to introduce the hydroxylamine functionality.

Overview of the Synthetic Pathway

The synthesis of **O-(3-quinolyl)methylhydroxylamine** is achieved through a robust two-step process. The first step involves the radical bromination of 3-methylquinoline to yield 3-(bromomethyl)quinoline. Subsequently, this intermediate undergoes a nucleophilic substitution reaction with N-hydroxyphthalimide, followed by hydrazinolysis to afford the final product.



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